

Delmadinone-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Delmadinone-d5*

Cat. No.: *B15556953*

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Disclaimer: A specific Safety Data Sheet (SDS) for **Delmadinone-d5** is not publicly available. The safety and toxicological information provided in this guide is primarily based on the SDS for the closely related, non-deuterated compound, Delmadinone Acetate. Researchers should handle **Delmadinone-d5** with caution and perform their own risk assessment.

This technical guide provides an in-depth overview of **Delmadinone-d5**, a deuterated form of Delmadinone. This document is intended for researchers, scientists, and drug development professionals, offering key data, experimental methodologies, and an exploration of its biological pathways.

Chemical and Physical Properties

Delmadinone-d5 is a synthetic steroidal progestin. The deuteration is typically used as an internal standard in pharmacokinetic studies. Below is a summary of its known physical and chemical properties, with some data for the parent compound, Delmadinone, and its acetate ester provided for context.

Property	Delmadinone-d5	Delmadinone Acetate	Delmadinone
Molecular Formula	C ₂₁ H ₂₀ D ₅ ClO ₃	C ₂₃ H ₂₇ ClO ₄	C ₂₁ H ₂₅ ClO ₃
Molecular Weight	365.91 g/mol	402.9 g/mol	360.88 g/mol
CAS Number	Not available	13698-49-2	15262-77-8
Appearance	Not available	Not available	Not available
Storage	2-8°C Refrigerator[1]	Store in a well-ventilated place[2]	Not available
Synonyms	6-Chloro-17-hydroxypregna-1,4,6-triene-3,20-dione-d5; Δ 1-Chlormadinone-d5[1]	1-Dehydrochlormadinone acetate; 1,6-Didehydro-6-chloro-17 α -acetoxyprogesterone[3]	6-chloro-17-hydroxypregna-1,4,6-triene-3,20-dione[4]

Safety and Handling

As a specific SDS for **Delmadinone-d5** is unavailable, the following information is adapted from the SDS for Delmadinone Acetate and general safe handling practices for potent pharmaceutical compounds.

Hazard Identification

Based on Delmadinone Acetate, the potential hazards are:

- Acute Toxicity: May be harmful if swallowed.[5]
- Environmental Hazard: Very toxic to aquatic life with long-lasting effects.[5]

First Aid Measures

- Eye Contact: Immediately flush with plenty of water.

- Skin Contact: Wash off with soap and plenty of water.
- Ingestion: If swallowed, seek medical assistance.
- Inhalation: Move to fresh air. If breathing is difficult, give oxygen.

Handling and Personal Protective Equipment

- Handling: Avoid formation of dust and aerosols. Use in a well-ventilated area. Wash hands thoroughly after handling.[2]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses.
 - Skin Protection: Wear protective gloves and clothing.
 - Respiratory Protection: Use a respirator if ventilation is inadequate.

Accidental Release Measures

- Personal Precautions: Wear appropriate PPE.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal.

Mechanism of Action and Signaling Pathway

Delmadinone Acetate, the parent compound, is a progestin with anti-androgenic and weak glucocorticoid effects.[6][7] Its mechanism of action is multifaceted and primarily involves the modulation of androgen signaling.

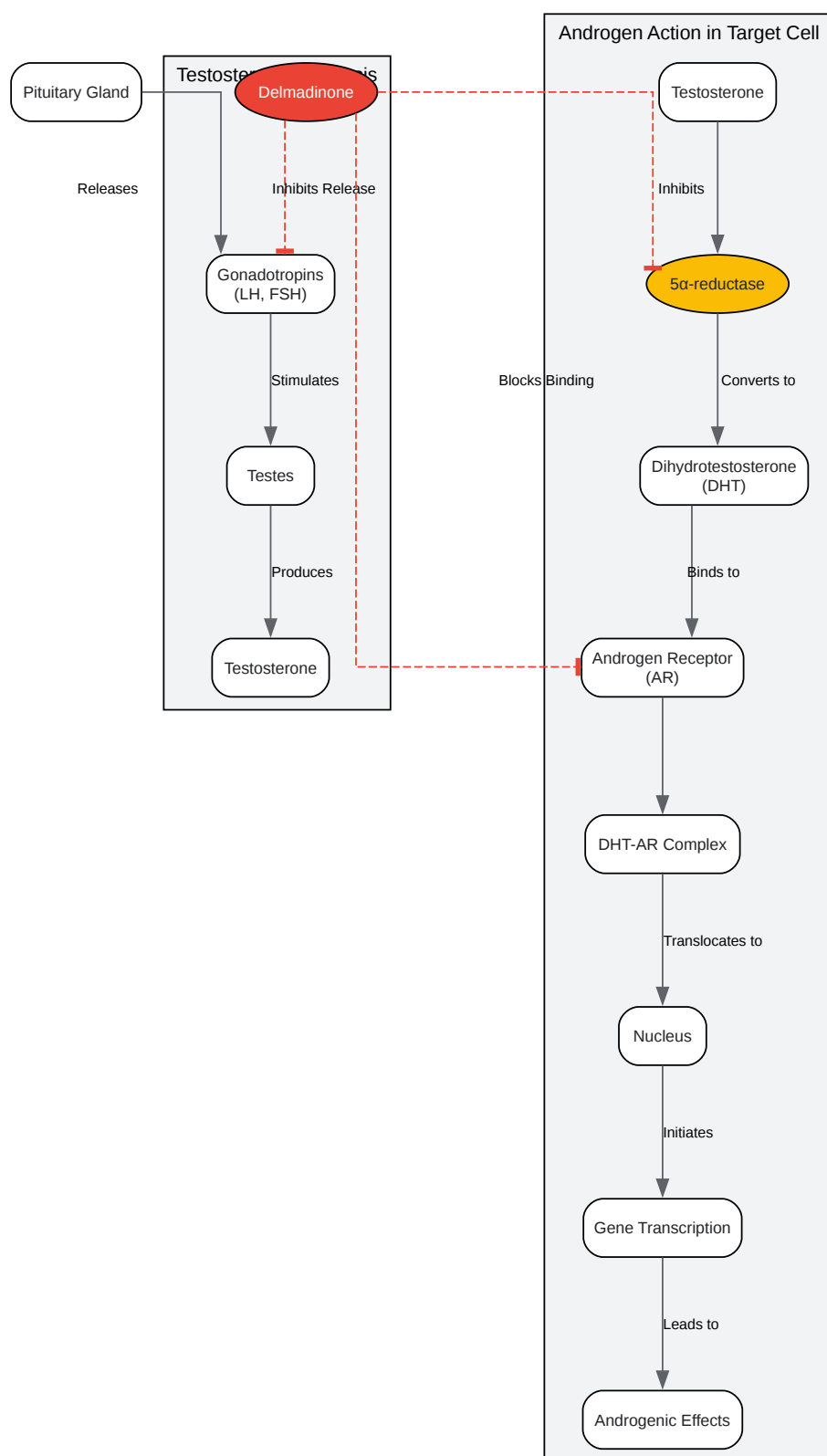
The primary mechanisms of action are:

- Androgen Receptor (AR) Blockade: Delmadinone Acetate acts as an antagonist at the androgen receptor, competitively inhibiting the binding of androgens like testosterone and

dihydrotestosterone (DHT).[\[3\]](#)[\[6\]](#)[\[7\]](#)

- **5 α -Reductase Inhibition:** It inhibits the enzyme 5 α -reductase, which is responsible for the conversion of testosterone to the more potent androgen, DHT.[\[6\]](#)[\[7\]](#)
- **Inhibition of Gonadotropin Release:** Delmadinone Acetate suppresses the release of gonadotropins from the pituitary gland, leading to reduced production of testosterone.[\[6\]](#)[\[7\]](#)

Below is a diagram illustrating the signaling pathway affected by Delmadinone.



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Caption: Mechanism of action of Delmadinone.

Experimental Protocols

Specific experimental protocols for **Delmadinone-d5** are not readily available. However, based on its nature as a deuterated steroid and the known actions of its parent compound, representative in vitro and in vivo protocols can be outlined.

In Vitro: Androgen Receptor Competitive Binding Assay

This protocol is designed to determine the binding affinity of Delmadinone for the androgen receptor.

Objective: To quantify the ability of Delmadinone to displace a radiolabeled androgen from the androgen receptor.

Materials:

- Purified human androgen receptor (AR)
- Radiolabeled androgen (e.g., [³H]-Mibolerone)
- **Delmadinone-d5** and unlabeled Delmadinone
- Assay buffer
- Wash buffer
- Glass fiber filters
- Scintillation fluid and counter

Procedure:

- Prepare a series of dilutions of unlabeled Delmadinone and **Delmadinone-d5**.
- In a multi-well plate, combine the purified AR, a fixed concentration of the radiolabeled androgen, and the various concentrations of the test compounds.
- Incubate the mixture to allow for competitive binding to reach equilibrium.

- Rapidly filter the contents of each well through glass fiber filters to separate bound from unbound radioligand.
- Wash the filters with ice-cold wash buffer to remove non-specifically bound radioligand.
- Place the filters in scintillation vials with scintillation fluid.
- Quantify the radioactivity on each filter using a scintillation counter.
- The data is used to calculate the IC_{50} (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand).

Workflow Diagram:



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Caption: In vitro competitive binding assay workflow.

In Vivo: Hershberger Bioassay in Rats

This in vivo assay is a standardized method to assess the androgenic and anti-androgenic properties of a substance.

Objective: To determine if Delmadinone exhibits anti-androgenic activity in a living organism.

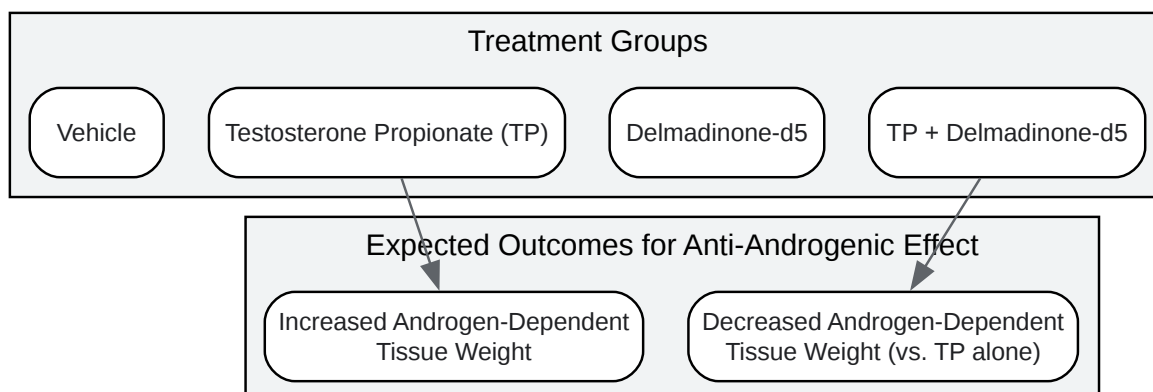
Materials:

- Peripubertal castrated male rats
- **Delmadinone-d5**
- Testosterone propionate (TP) as an androgen agonist
- Vehicle (e.g., corn oil)

Procedure:

- Acclimate castrated male rats for a set period.
- Divide the animals into treatment groups:
 - Vehicle control
 - Testosterone propionate (TP) alone
 - **Delmadinone-d5** alone (at various doses)
 - TP in combination with **Delmadinone-d5** (at various doses)
- Administer the respective treatments daily for a specified duration (e.g., 10 days).
- At the end of the treatment period, euthanize the animals.
- Dissect and weigh androgen-dependent tissues, including the ventral prostate, seminal vesicles, and levator ani muscle.
- A statistically significant decrease in the weight of androgen-dependent tissues in the co-administered group (TP + **Delmadinone-d5**) compared to the TP-only group indicates anti-androgenic activity.

Logical Relationship Diagram:



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Caption: Logical relationships in the Hershberger bioassay.

This guide provides a foundational understanding of **Delmadinone-d5** for research purposes. Due to the limited availability of specific data, caution is advised, and researchers should consult additional resources and perform thorough risk assessments before use.

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